

Technical Guide: Dimethyl 2-phenylmalonate Safety, Handling, and Synthetic Utility

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Compound of Interest

Compound Name: *Dimethyl 2-phenylmalonate*

CAS No.: 37434-59-6

Cat. No.: B1607057

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Executive Summary

Dimethyl 2-phenylmalonate (DMPM) is a specialized diester intermediate primarily utilized in the synthesis of pharmaceutical heterocycles, including barbiturates (e.g., Phenobarbital) and NSAID derivatives. Unlike its more common liquid analog, diethyl phenylmalonate, DMPM is a low-melting solid (MP: 47–49 °C) at standard conditions, presenting distinct handling challenges regarding dust control and melt-transfer protocols.

This guide provides a rigorous framework for the safe management of DMPM, focusing on its reactivity as a pro-nucleophile (pKa ~12–13) and its susceptibility to hydrolysis and decarboxylation.

Physicochemical Profile & Critical Data

Understanding the physical state of DMPM is the first step in designing a safe handling protocol. The low melting point implies it may undergo phase changes during transport or in uncontrolled storage environments.

Property	Value	Context for Handling
CAS Number	37434-59-6	Specific to the Dimethyl ester. [1]
Molecular Formula	C ₁₁ H ₁₂ O ₄	MW: 208.21 g/mol
Physical State	Solid (Crystalline)	Low melting point requires temperature control to prevent caking.
Melting Point	47 – 49 °C	May exist as a supercooled liquid or slush in hot environments.
Boiling Point	148 – 152 °C @ 10 mmHg	High boiling point; vacuum distillation required for purification.[2]
Flash Point	> 100 °C (Predicted)	Class IIIB Combustible. Low flammability risk unless heated.
Solubility	Soluble in MeOH, EtOH, Ether	Hydrolyzes in water; requires anhydrous solvents for reactions.
pKa (-proton)	~12.5 (Estimated)	Acidic proton allows easy deprotonation by alkoxides (e.g., NaOMe).

Data Source: Patent US2881209A [1], ChemScene [2].

Hazard Identification & Toxicology (GHS)

While specific toxicological data for the dimethyl ester is less abundant than for the diethyl analog (CAS 83-13-6), the functional homology allows for high-confidence extrapolation of hazards.

GHS Classification (Extrapolated)

- Signal Word:WARNING
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation (STOT SE 3).

Specific Toxicological Risks[3]

- Inhalation (Dust/Vapor): As a solid, DMPM dust can irritate the upper respiratory tract. If heated to melt, vapors may cause dizziness or mucosal irritation.
- Hydrolysis Products: Upon contact with moisture (mucous membranes), DMPM hydrolyzes to release methanol and phenylmalonic acid. Methanol is toxic (optic neuropathy), and phenylmalonic acid is a corrosive organic acid.
- Skin Absorption: Lipophilic esters can penetrate the stratum corneum. Standard nitrile gloves are generally effective, but breakthrough times should be monitored.

Operational Handling & Storage Protocols

Storage Architecture

The primary risk to DMPM quality is moisture-induced hydrolysis and spontaneous decarboxylation if catalytic impurities (acids/bases) are present.

- Temperature: Store at 2–8 °C. While stable at room temperature, refrigeration prevents "slushing" or partial melting that complicates weighing.
- Atmosphere: Store under Argon (Ar) or Nitrogen (N₂).
- Container: Tightly sealed glass or HDPE. Avoid metal containers that may leach ions (Fe³⁺), which can catalyze decarboxylation.

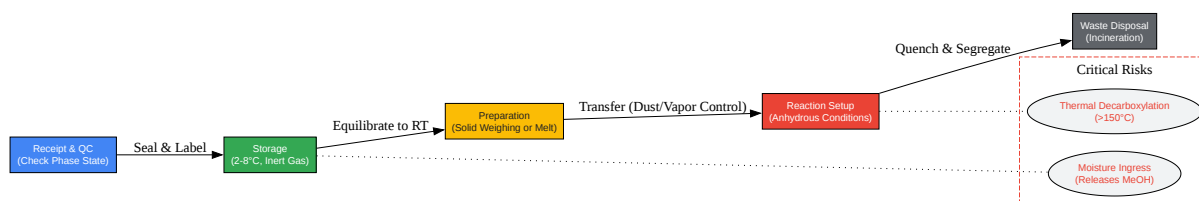
Handling Workflow (Solid vs. Melt)

Due to its melting point (47–49 °C), researchers often face a choice: handle as a solid or melt for liquid transfer.[5]

- Solid Handling: Use anti-static spatulas. Weigh in a fume hood to capture dust.
- Melt Transfer (Preferred for Scale-up):
 - Gently heat the container to 55 °C in a water bath.
 - Once liquefied, transfer via a pre-warmed syringe or cannula.
 - Why? This eliminates dust exposure and allows for more precise volumetric dosing.

Diagram: Safe Handling Lifecycle

The following workflow illustrates the critical control points (CCPs) from receipt to disposal.



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Figure 1: Operational lifecycle of **Dimethyl 2-phenylmalonate**, highlighting critical risks at storage and reaction stages.

Synthetic Utility & Reactivity Profile

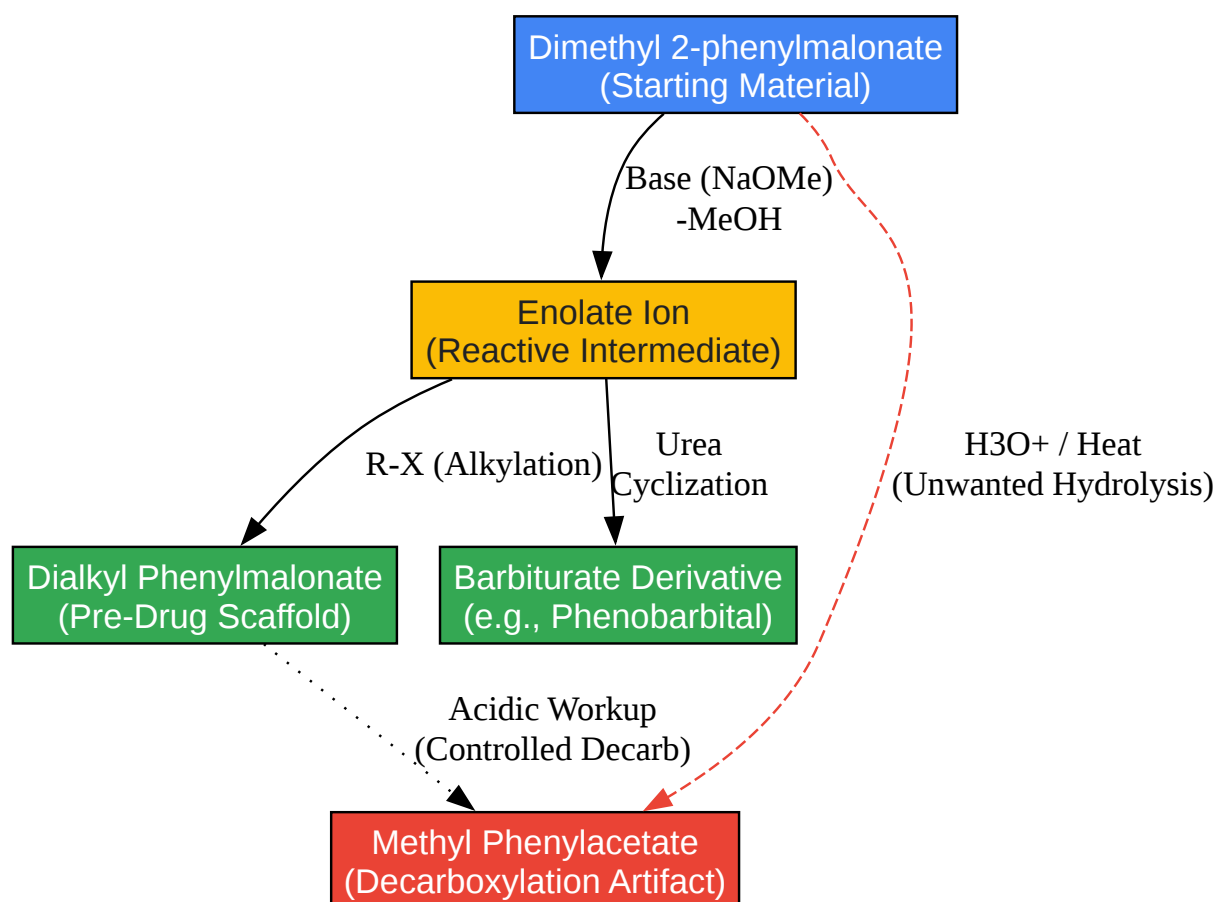
The Alpha-Proton Switch

DMPM is valuable because the phenyl group significantly acidifies the

-proton compared to unsubstituted malonates. This makes it a "soft" nucleophile ideal for substitution reactions without requiring extremely harsh bases (e.g., LDA). Sodium methoxide (NaOMe) or Potassium carbonate (K_2CO_3) are typically sufficient.

Reaction Pathways & Risks

- Alkylation: The primary use case. Reaction with alkyl halides (R-X) to form quaternary centers.
- Condensation: Reaction with urea/thiourea to form barbiturates.
- Decarboxylation (The Hazard): If heated with acid/water, DMPM loses one ester group as CO_2 , forming methyl phenylacetate. This is often a desired step after alkylation but a "runaway" side reaction if uncontrolled.



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Figure 2: Synthetic divergence of DMPM. The path to Barbiturates requires anhydrous cyclization, while acid/heat leads to decarboxylation.

Experimental Protocol: Safe Enolate Generation

Context: Standard activation for subsequent alkylation.

- PPE: Neoprene gloves, chemical splash goggles, lab coat.
- Setup: Flame-dried 3-neck flask, N₂ inlet, addition funnel.
- Solvent: Anhydrous Methanol (MeOH). Note: Use MeOH, not EtOH, to prevent transesterification (scrambling of methyl/ethyl esters).
- Base Addition: Add Sodium Methoxide (NaOMe) solution (25% in MeOH) dropwise to the DMPM solution at 0 °C.
 - Observation: A slight exotherm will occur. The solution may turn yellow (enolate formation).
- Quenching: Upon completion, quench with saturated NH₄Cl. Do not use strong acids (HCl) if the product is acid-sensitive, as this may trigger premature decarboxylation.

Waste Disposal

- Classification: Non-halogenated organic solvent waste (unless alkylated with halides).
- Treatment: Incineration is the only approved method.
- Spill Response:
 - Solid: Scoop into a container. Avoid generating dust.[3]
 - Melt: Cover with vermiculite/sand. Do not use water (hydrolysis risk).

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